

# Technical Support Center: Synthesis of 4-Oxobutyl Benzoate

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## Compound of Interest

Compound Name: 4-Oxobutyl benzoate

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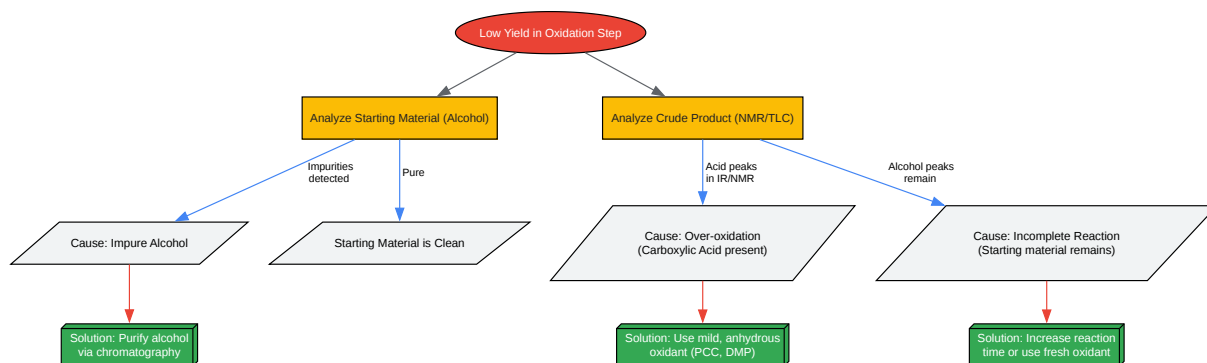
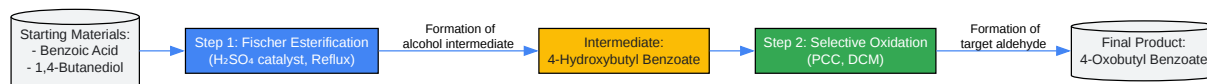
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This guide provides detailed protocols and troubleshooting advice for the synthesis of **4-Oxobutyl benzoate**, a bifunctional molecule valuable as an intermediate in organic and medicinal chemistry.<sup>[1]</sup> The primary route discussed involves a two-step process: the formation of an intermediate alcohol followed by its selective oxidation.

## Synthesis Overview & Experimental Workflow

The most common and controlled laboratory synthesis of **4-Oxobutyl benzoate** proceeds via a two-step sequence starting from readily available commercial reagents.

- **Step 1: Fischer Esterification** - Benzoic acid is reacted with an excess of 1,4-butanediol under acidic catalysis to selectively form the mono-ester, 4-hydroxybutyl benzoate.
- **Step 2: Selective Oxidation** - The primary alcohol group of 4-hydroxybutyl benzoate is then oxidized using a mild oxidizing agent to yield the target aldehyde, **4-Oxobutyl benzoate**.



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